

Commercial Intelligence & Technical Guide: 2-(2-Formylphenyl)acetic Acid

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Compound of Interest

Compound Name: 2-(2-Formylphenyl)acetic acid

CAS No.: 1723-55-3

Cat. No.: B1275340

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Part 1: Executive Technical Profile

Compound Identity & Significance

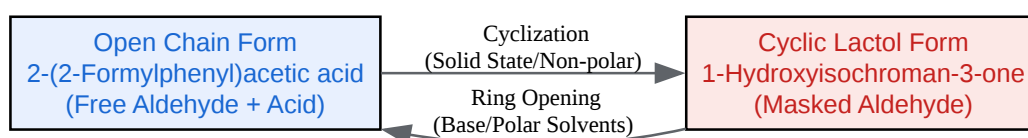
- Chemical Name: **2-(2-Formylphenyl)acetic acid**^[1]^[2]
- CAS Registry Number: 1723-55-3^[1]^[2]
- Synonyms: o-Formylphenylacetic acid; 2-Carboxymethylbenzaldehyde.^[2]
- Core Scaffold: Ortho-substituted benzene ring containing an aldehyde (-CHO) and an acetic acid moiety (-CH₂COOH).^[2]

The "Hidden" Technical Challenge: Tautomeric Equilibrium As a Senior Application Scientist, I must highlight the defining characteristic of this molecule that often confuses standard QC protocols: Ring-Chain Tautomerism.

Unlike simple aldehydes, **2-(2-formylphenyl)acetic acid** exists in a dynamic equilibrium between its open-chain form and a cyclic lactol form known as 1-hydroxyisochroman-3-one.^[2]

- Open Chain: Free aldehyde and carboxylic acid.[2]
- Cyclic Form: The hydroxyl of the carboxylic acid (or its enol) attacks the aldehyde carbon, closing a 6-membered lactone-like ring (lactol).[2]

This equilibrium is solvent-dependent.[2] In polar aprotic solvents (DMSO-d6), the open chain often predominates, whereas in solid state or non-polar solvents, the cyclic lactol may be the major species.[2] This impacts NMR validation: you may see a diminished or shifted aldehyde proton signal (~10 ppm) and the appearance of a lactol methine proton (~6.5 ppm).[2]



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Figure 1: The dynamic equilibrium between the open-chain aldehyde-acid and the cyclic lactol species.[2][3] This tautomerism dictates solubility and spectroscopic appearance.[2][3]

Part 2: Supply Chain Landscape & Procurement Strategy[2]

Market Availability Analysis

This compound is not a commodity chemical.[2] It is a specialized building block classified as a "Fine Chemical" or "Intermediate." [2] It is rarely held in bulk stock due to its oxidative instability (aldehyde to acid oxidation).[2]

Primary Sourcing Tiers:

- Tier 1 (Stocking Suppliers): Companies that physically hold inventory.[2][3]
- Tier 2 (Re-packagers/Aggregators): Companies that list the product but source it upon order (longer lead times).[2]

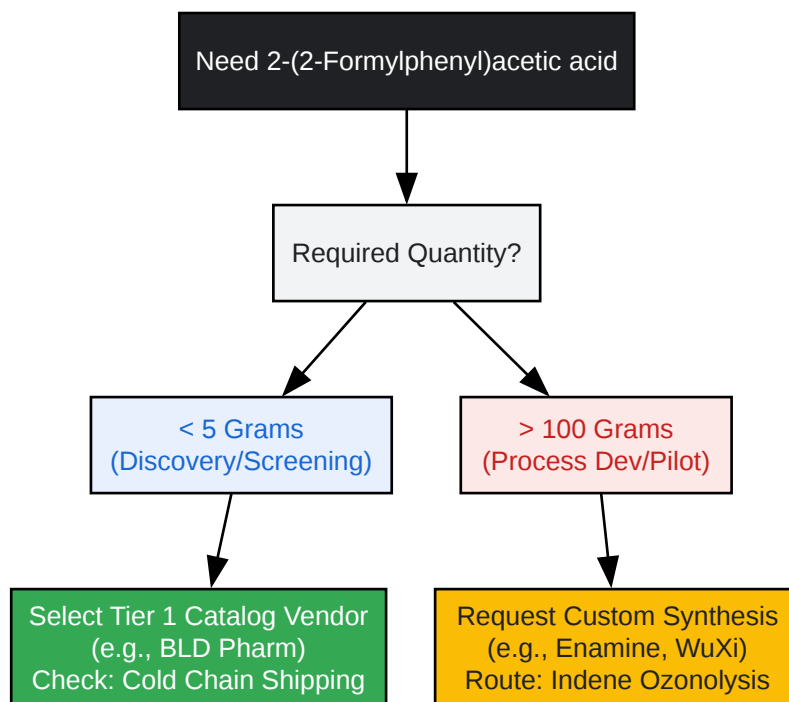
Supplier Comparison Table

Supplier	Catalog/CA S Ref	Purity Grade	Typical Pack Size	Lead Time (Est.)	Logistics Note
BLD Pharm	1723-55-3	98%	100mg - 5g	3-5 Days	Cold Chain (2-8°C) required.[2]
Sunway Pharm	1723-55-3	97%	250mg - 1g	1-2 Weeks	Ships from Asia.[2]
Sigma- Aldrich	1723-55-3	Research	Custom	Variable	Likely sourced via AldrichCPR/P artners.[2]
Enamine	Custom	95%+	Building Block	2-4 Weeks	Synthesis on demand likely.[2]

“

Procurement Advisory: For drug development campaigns, prioritize BLD Pharm or similar Tier 1 suppliers who explicitly state "Cold Chain" transportation.[2] The presence of cold chain protocols is a proxy for vendor competence regarding this specific molecule's stability.[2]

Procurement Decision Matrix (DOT)[2]



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Figure 2: Strategic decision tree for sourcing based on project scale, highlighting the shift from catalog buying to custom synthesis.

Part 3: Technical Handling & Quality Control (QC)[2]

Stability & Storage Protocols

- **Oxidation Risk:** The aldehyde group is ortho to an acidic side chain.[2] While the lactol form offers some protection, the open chain is susceptible to air oxidation, forming Homophthalic acid (2-carboxyphenylacetic acid).[2]
- **Storage Condition:** Must be stored under Inert Atmosphere (Argon/Nitrogen) at 2-8°C.
- **Container:** Amber glass vials with Teflon-lined caps to prevent moisture ingress (which catalyzes ring-opening and subsequent oxidation).[2]

QC Validation: The "Self-Validating" Protocol

Do not rely solely on a Certificate of Analysis (CoA).[2] Perform this intake check:

Method: ^1H -NMR (DMSO- d_6)

- Rationale: DMSO disrupts the internal hydrogen bonding and favors the open-chain form, allowing clear visualization of the aldehyde.[2]
- Key Signals:
 - Aldehyde (-CHO): Look for a singlet/broad singlet at ~10.0 - 10.3 ppm.[2]
 - Methylene (-CH₂-): Singlet at ~4.0 ppm.[2]
 - Aromatic Region: 7.3 - 7.9 ppm (4 protons).[2]
- Failure Mode: If the aldehyde peak is missing and a new peak appears around 6.0-6.5 ppm (methine of lactol) or the integration is off, the sample has cyclized or oxidized.[2]
 - Note: If oxidized to Homophthalic acid, the aldehyde peak disappears completely, and the carboxylic acid proton integration doubles (broad, >11 ppm).[2]

Part 4: Synthesis & Origin (Context for Researchers)

Understanding the synthesis helps in predicting impurity profiles.[2] The commercial material is typically derived via:

- Ozonolysis of Indene:
 - Indene is treated with ozone in methanol/NaOH.[2][3]
 - Impurity Risk:[2] Traces of homophthalaldehyde or unreacted indene.[2]
- Hydrolysis of Isochroman-3-one:
 - Isochroman-3-one is hydrolyzed under basic conditions to open the ring, then carefully acidified.[2][3]

- Impurity Risk:[2] Residual lactone (cyclic form).[2]

Applications in Drug Discovery:

- Scaffold Construction: Precursor for Isoquinolines (via reductive amination cyclization).[2]
- Heterocycles: Synthesis of benzofurans and isochromenes.[2][3]
- Auxin Analogs: Investigated for plant growth regulation activity.[2][3]

References

- National Center for Biotechnology Information. (2025).[2][3] PubChem Compound Summary for CID 11344187, **2-(2-Formylphenyl)acetic acid**. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (2018).[2] Photochemistry of 2-(2-formylphenoxy)acetic acid derivatives. Organic & Biomolecular Chemistry. Retrieved from [\[Link\]](#)

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Sources

- 1. 1723-55-3|2-(2-Formylphenyl)acetic acid|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- 2. KR101393010B1 - A process for preparing 2-(4-formylphenyl)propionic acid by using TEMPO catalyst - Google Patents [\[patents.google.com\]](http://patents.google.com)
- 3. rsc.org [\[rsc.org\]](http://rsc.org)
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